

JNJ-63576253 solubility and stability issues

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Compound of Interest

Compound Name: JNJ-63576253

CAS No.: 2110426-27-0

Cat. No.: B2571259

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JNJ-63576253 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **JNJ-63576253**. Below you will find troubleshooting guides and frequently asked questions to facilitate your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **JNJ-63576253** and what is its mechanism of action?

JNJ-63576253, also known as TRC-253, is a potent and orally active full antagonist of the androgen receptor (AR).[1][2] It is under investigation for the treatment of castration-resistant prostate cancer (CRPC).[1][2] Its mechanism of action involves binding to both wild-type AR and its mutants, such as the F877L mutation, thereby preventing androgen-induced receptor activation and the translocation of the receptor to the nucleus.[3] This inhibition of AR signaling leads to a reduction in the growth of prostate cancer cells.[1][4]

Q2: What are the recommended solvents for dissolving **JNJ-63576253**?

JNJ-63576253 is soluble in Dimethyl Sulfoxide (DMSO).[2][5][6] It is important to use fresh, high-quality DMSO, as moisture can negatively affect the solubility of the compound.[2][5] The compound is reported to be insoluble in water and ethanol.[5] For in vivo studies, one formulation used was 20% hydroxypropyl beta cyclodextrin.[4]

Q3: What are the recommended storage conditions for **JNJ-63576253**?

For long-term storage, the solid powder form of **JNJ-63576253** should be stored at -20°C and is stable for at least three years.[5] Stock solutions prepared in a solvent like DMSO should be aliquoted to avoid repeated freeze-thaw cycles. These aliquots can be stored at -80°C for up to one year or at -20°C for up to one month.[5] Some suppliers suggest that stock solutions at -80°C are stable for 6 months and at -20°C for 1 month.[2][7]

Troubleshooting Guide

Issue: Precipitate formation when preparing working solutions.

- Possible Cause: The concentration of **JNJ-63576253** in the working solution may exceed its solubility limit in the chosen solvent system.
- Solution:
 - Gently warm the solution.
 - Use sonication to aid dissolution.[2]
 - For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[2]
 - Consider using a different vehicle for your specific application, such as the 20% hydroxypropyl beta cyclodextrin formulation mentioned for some in vivo studies.[4]

Issue: Inconsistent experimental results.

- Possible Cause 1: Degradation of **JNJ-63576253** due to improper storage.
- Solution 1: Ensure the compound and its stock solutions are stored at the recommended temperatures and protected from moisture.[2][5] Avoid multiple freeze-thaw cycles by

preparing single-use aliquots of the stock solution.[5][7]

- Possible Cause 2: Reduced solubility due to moisture in the DMSO.
- Solution 2: Use fresh, anhydrous DMSO for preparing stock solutions.[2][5]
- Possible Cause 3: Instability in the experimental medium.
- Solution 3: While **JNJ-63576253** is stable in human liver microsomes with a half-life of over 180 minutes, its stability in other specific assay buffers should be empirically determined if not already known.[1][2][8]

Quantitative Data Summary

Table 1: Solubility of **JNJ-63576253**

Solvent	Solubility	Notes
DMSO	100 mg/mL (185.53 mM)[5]	Use of fresh DMSO is critical as moisture can reduce solubility.[5]
250 mg/mL (463.85 mM)[2]	May require sonication to fully dissolve.[2]	
Water	Insoluble[5]	
Ethanol	Insoluble[5]	

Table 2: Stability and Storage of **JNJ-63576253**

Form	Storage Temperature	Stability Period
Solid Powder	-20°C	≥ 2 years[8], 3 years[5]
Stock Solution in Solvent	-80°C	6 months[2][7], 1 year[5]
-20°C	1 month[2][5][7]	
In Human Liver Microsomes	37°C	T1/2 > 180 minutes[1][2][8]

Experimental Protocols

Protocol 1: Preparation of a **JNJ-63576253** Stock Solution

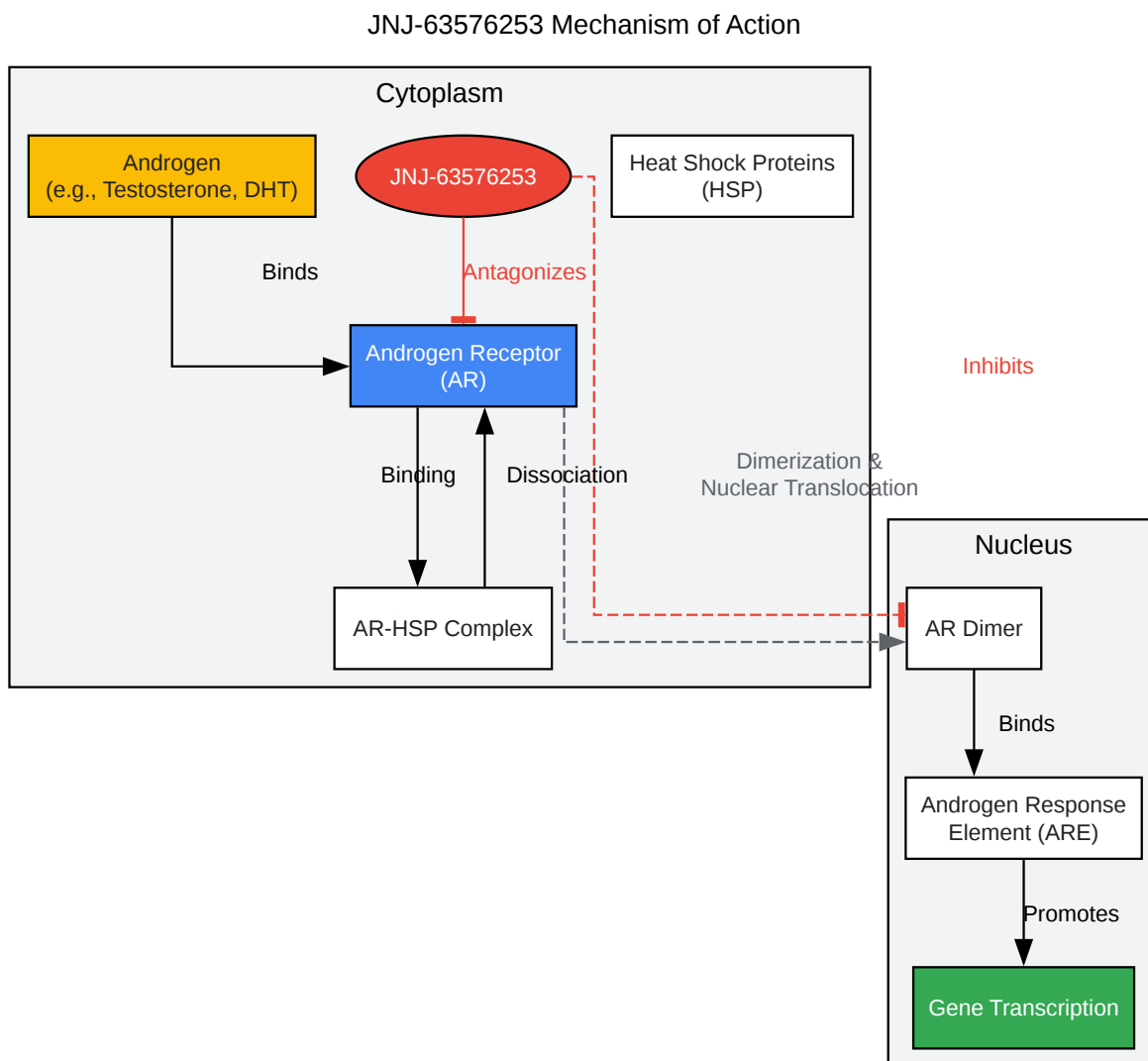
- Equilibrate the vial of solid **JNJ-63576253** to room temperature before opening.
- Using aseptic techniques, add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 100 mg/mL).
- Vortex the solution and, if necessary, sonicate until the compound is fully dissolved.[2]
- Dispense the stock solution into single-use aliquots.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[5]

Protocol 2: General Workflow for In Vitro Cell-Based Assays

This protocol provides a general outline. Specific cell lines, seeding densities, and treatment durations will need to be optimized for your particular experiment.

- **Cell Seeding:** Plate the desired cell line (e.g., LNCaP or VCaP) in the appropriate culture medium and allow them to adhere overnight.
- **Compound Preparation:** Thaw a single-use aliquot of the **JNJ-63576253** stock solution. Prepare serial dilutions in the appropriate cell culture medium to achieve the desired final concentrations.
- **Cell Treatment:** Remove the existing medium from the cells and replace it with the medium containing the various concentrations of **JNJ-63576253**. Include a vehicle control (medium with the same final concentration of DMSO).
- **Incubation:** Incubate the cells for the desired experimental duration (e.g., 5 days for a proliferation assay).[1][2]
- **Assay Endpoint:** Perform the desired assay to measure the biological response (e.g., cell viability, gene expression).

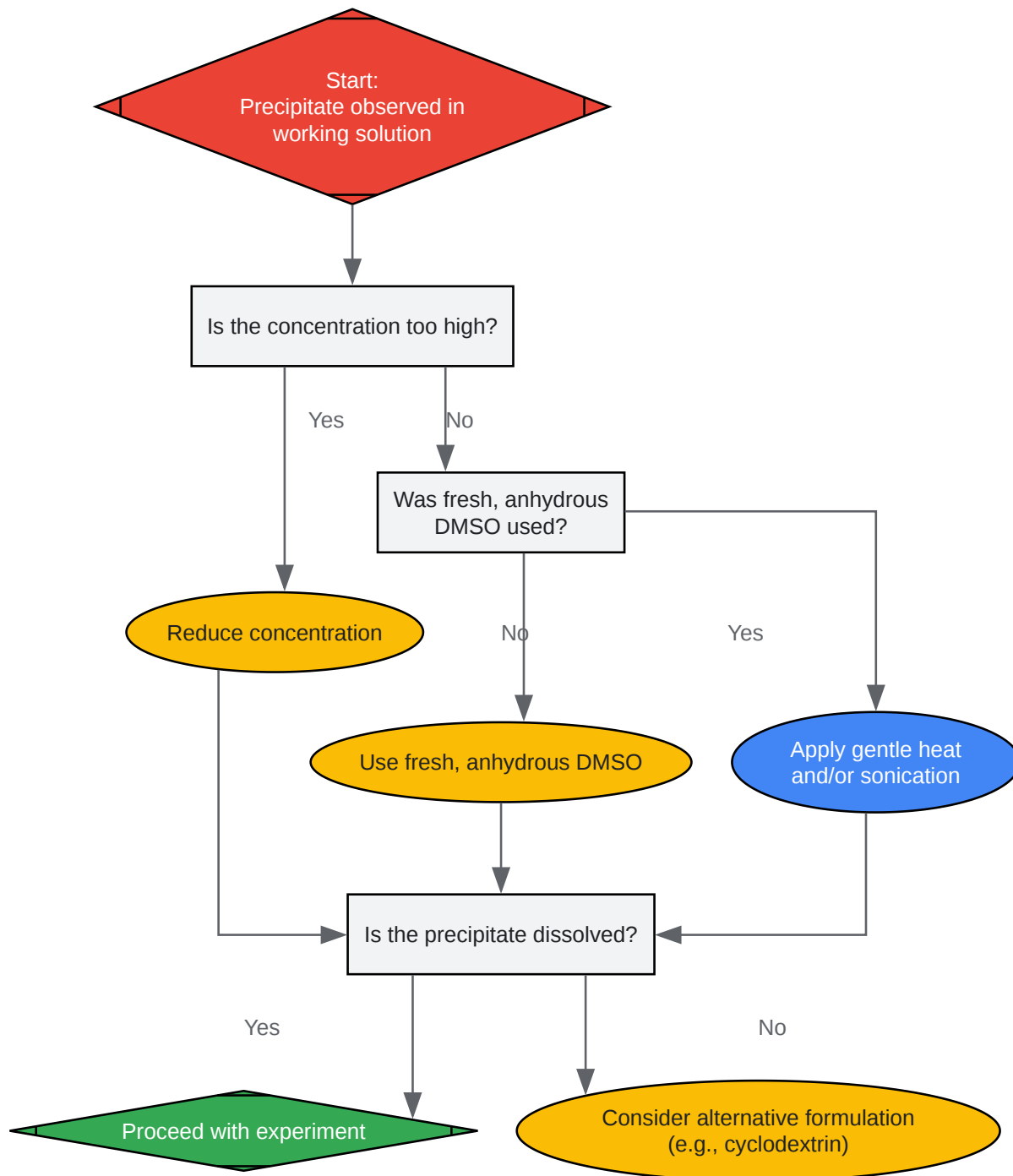
Visualizations



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Caption: Mechanism of action of **JNJ-63576253** as an androgen receptor antagonist.

Troubleshooting Workflow for Solubility Issues



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Caption: A troubleshooting guide for addressing solubility issues with **JNJ-63576253**.

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